

In-Depth Technical Guide: Fmoc-NH-PEG25-CH₂CH₂COOH

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Compound of Interest

Compound Name: Fmoc-NH-PEG25-CH₂CH₂COOH

Cat. No.: B8103865

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fmoc-NH-PEG25-CH₂CH₂COOH is a high-purity, monodisperse polyethylene glycol (PEG) linker essential in the fields of bioconjugation, drug delivery, and proteomics. Its heterobifunctional nature, featuring a fluorenylmethyloxycarbonyl (Fmoc) protected amine and a terminal carboxylic acid, makes it a versatile tool for covalently linking molecules. This guide provides a comprehensive overview of its technical specifications, applications, and relevant experimental protocols. The primary application of this linker is in the synthesis of Proteolysis Targeting Chimeras (PROTACs), which are bifunctional molecules designed to induce the degradation of specific target proteins.^{[1][2]}

Physicochemical Properties

The physical and chemical properties of **Fmoc-NH-PEG25-CH₂CH₂COOH** are summarized below. This data is crucial for designing and executing successful conjugation strategies.

| Property | Value | Reference |
|-------------------|--------------------------|-----------|
| CAS Number | 1257223-69-0 | [3] |
| Molecular Formula | C68H117NO29 | [3] |
| Molecular Weight | 1412.65 g/mol | [2][3] |
| Appearance | White to off-white solid | |
| Purity | ≥95% | [4] |

Storage and Stability

Proper storage is critical to maintain the integrity and reactivity of the linker.

| Condition | Duration | Recommendation |
|------------|----------|----------------|
| Powder | 3 years | Store at -20°C |
| In Solvent | 1 year | Store at -80°C |

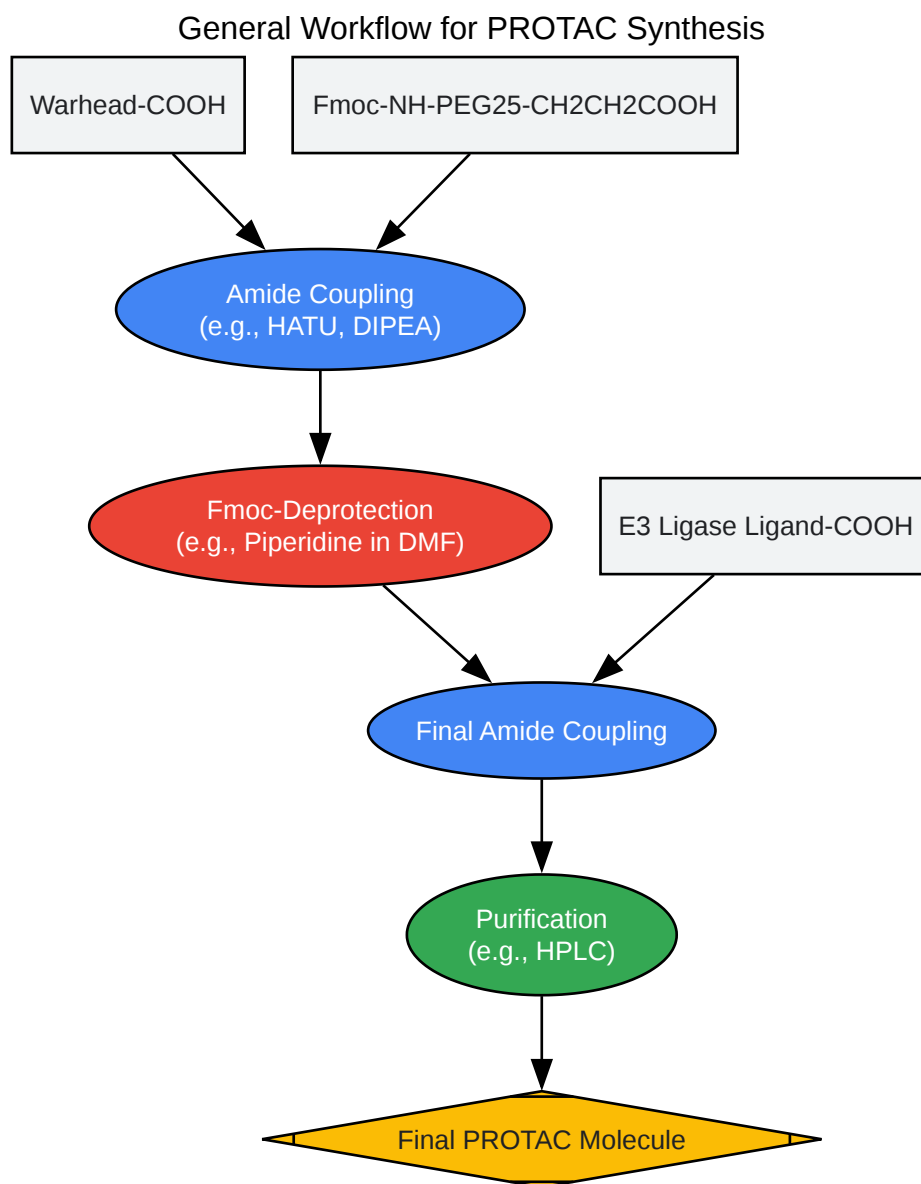
Data sourced from TargetMol Datasheet.[2]

Core Application: PROTAC Synthesis

Fmoc-NH-PEG25-CH₂CH₂COOH serves as a flexible linker to connect a target protein-binding ligand (warhead) to an E3 ubiquitin ligase-binding ligand. The PEG chain enhances the solubility and bioavailability of the resulting PROTAC molecule.

General Workflow for PROTAC Synthesis

The synthesis of a PROTAC using **Fmoc-NH-PEG25-CH₂CH₂COOH** typically involves a series of coupling and deprotection steps. The following diagram illustrates the general workflow.



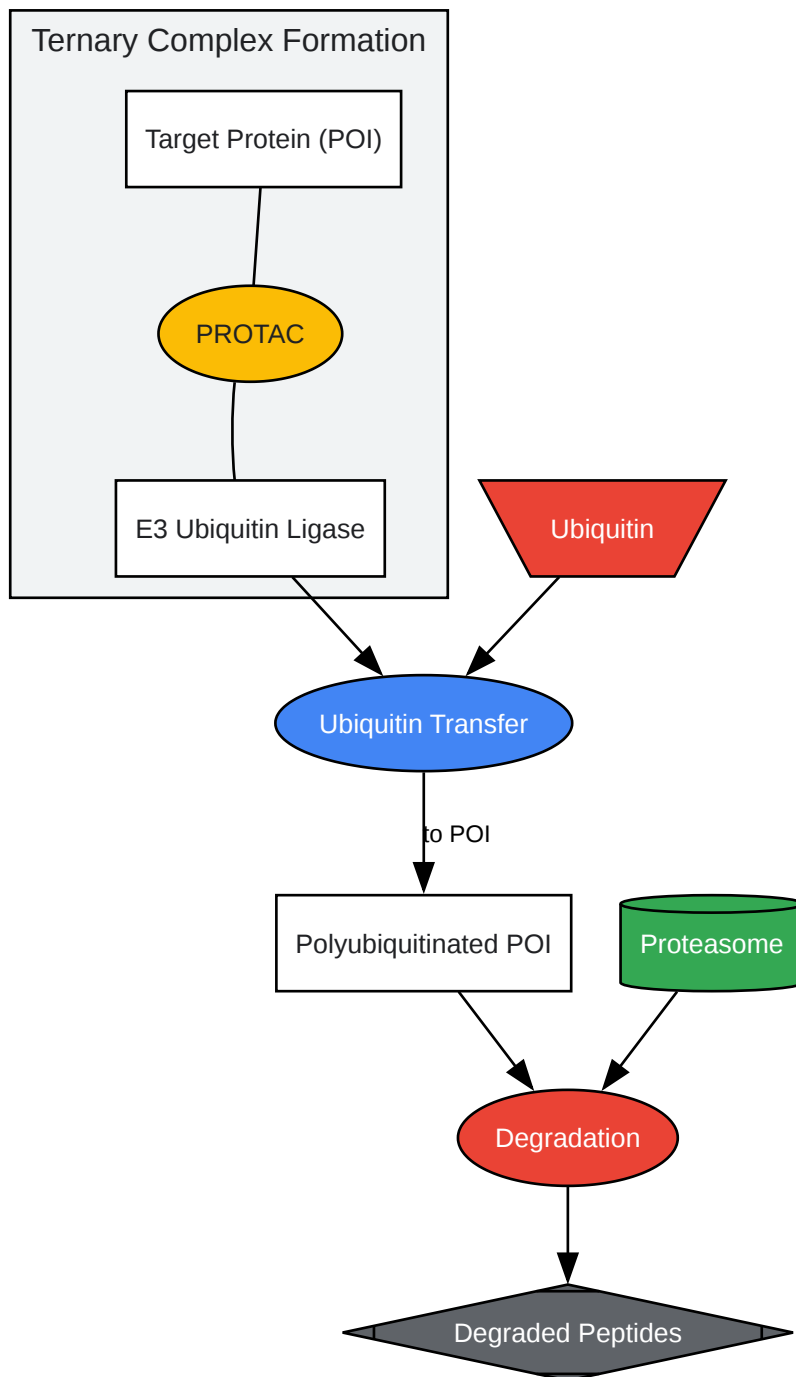
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Caption: A flowchart illustrating the key steps in the synthesis of a PROTAC molecule.

Mechanism of Action of a PROTAC

Once synthesized, the PROTAC facilitates the ubiquitination and subsequent degradation of a target protein.

PROTAC Mechanism of Action



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